

CY5-YNE: A Technical Guide for Researchers in Drug Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CY5-YNE

Cat. No.: B15600081

[Get Quote](#)

An in-depth exploration of Sulfo-Cyanine5-alkyne (**CY5-YNE**), a versatile fluorescent probe for bioconjugation and advanced cellular imaging applications.

Introduction

CY5-YNE, also known as Sulfo-Cyanine5-alkyne, is a water-soluble, far-red fluorescent dye functionalized with a terminal alkyne group.^{[1][2][3]} This reactive handle makes it an ideal tool for covalent labeling of azide-modified biomolecules via the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry.^{[2][4]} Its exceptional brightness, photostability, and emission in the near-infrared (NIR) spectrum render it highly suitable for a range of applications in drug development, from target identification and validation to high-content screening and in vivo imaging.^{[5][6][7]} This guide provides a comprehensive overview of the technical specifications of **CY5-YNE**, detailed experimental protocols for its use, and troubleshooting guidance for researchers, scientists, and drug development professionals.

Core Properties and Quantitative Data

CY5-YNE exhibits robust and stable fluorescence, making it a reliable choice for quantitative and qualitative studies. The key spectral and physical properties are summarized in the tables

below.

Spectral Properties

Property	Value	Unit	References
Excitation Maximum (λ_{ex})	~650	nm	[2]
Emission Maximum (λ_{em})	~670 - 680	nm	[2][5]
Molar Extinction Coefficient (ϵ)	~250,000	$M^{-1}cm^{-1}$	[1]
Quantum Yield (Φ)	~0.2 - 0.27	-	[8]
Fluorescence Lifetime (τ)	~1.0	ns	[9]
Recommended Laser Lines	633, 647	nm	[1][10]
Common Emission Filter	660/20	nm	[10]

Physicochemical Properties

Property	Value	References
Synonyms	Sulfo-Cyanine5-alkyne	[2]
Molecular Weight	~693.87 - 787.96	[1][3]
Molecular Formula	C ₃₆ H ₄₃ N ₃ O ₇ S ₂	[3]
Appearance	Blue solid	[1]
Solubility	Water, DMSO, DMF	[1][5]
Storage Conditions	-20°C, desiccated, protected from light	[1]
pH Sensitivity	Fluorescence is pH-insensitive from pH 4 to 10	[1]

Experimental Protocols

The following protocols provide a detailed methodology for the use of **CY5-YNE** in the labeling of biomolecules through copper-catalyzed click chemistry.

Protocol 1: General Labeling of Azide-Modified Proteins with CY5-YNE

This protocol outlines the fundamental steps for conjugating **CY5-YNE** to a protein containing an azide group.

Materials:

- Azide-modified protein in an amine-free buffer (e.g., PBS, pH 7.4)
- **CY5-YNE**
- Anhydrous DMSO
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other Cu(I)-stabilizing ligand

- Sodium ascorbate
- Deionized water
- Spin desalting columns or other protein purification systems

Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of **CY5-YNE** in anhydrous DMSO.
 - Prepare a 20 mM stock solution of CuSO_4 in deionized water.
 - Prepare a 50 mM stock solution of THPTA in deionized water.
 - Prepare a 100 mM stock solution of sodium ascorbate in deionized water. This solution should be prepared fresh.
- Reaction Setup:
 - In a microcentrifuge tube, dilute the azide-modified protein to a final concentration of 1-10 mg/mL in an amine-free buffer.
 - Add **CY5-YNE** stock solution to the protein solution. The optimal molar ratio of dye to protein is typically between 2 and 10 and should be optimized for each specific protein.
 - In a separate tube, pre-mix the CuSO_4 and THPTA solutions. A 1:5 molar ratio of CuSO_4 to THPTA is recommended.
 - Add the copper/ligand mixture to the protein-dye solution to a final concentration of 0.1-0.5 mM copper.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 1-5 mM.
- Incubation:

- Gently mix the reaction and incubate at room temperature for 1-2 hours, protected from light. For sterically hindered substrates, reaction time may need to be extended.[11]
- Purification of the Labeled Protein:
 - Remove the unreacted **CY5-YNE** and copper catalyst using a spin desalting column, size-exclusion chromatography, or dialysis.
 - Follow the manufacturer's instructions for the chosen purification method.
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the purified conjugate at 280 nm and 650 nm.
 - Calculate the protein concentration and the concentration of **CY5-YNE** using the Beer-Lambert law and the extinction coefficients for the protein and **CY5-YNE**.
 - The DOL is the molar ratio of the dye to the protein. An optimal DOL for most antibodies is between 2 and 10.

Protocol 2: Labeling of Azide-Modified Peptides or Oligonucleotides

This protocol is adapted for smaller biomolecules like peptides and oligonucleotides.

Materials:

- Azide-modified peptide or oligonucleotide
- **CY5-YNE**
- Anhydrous DMSO
- Copper(II) sulfate (CuSO_4)
- Tris(2-carboxyethyl)phosphine (TCEP)
- Tris-buffered saline (TBS) or similar buffer

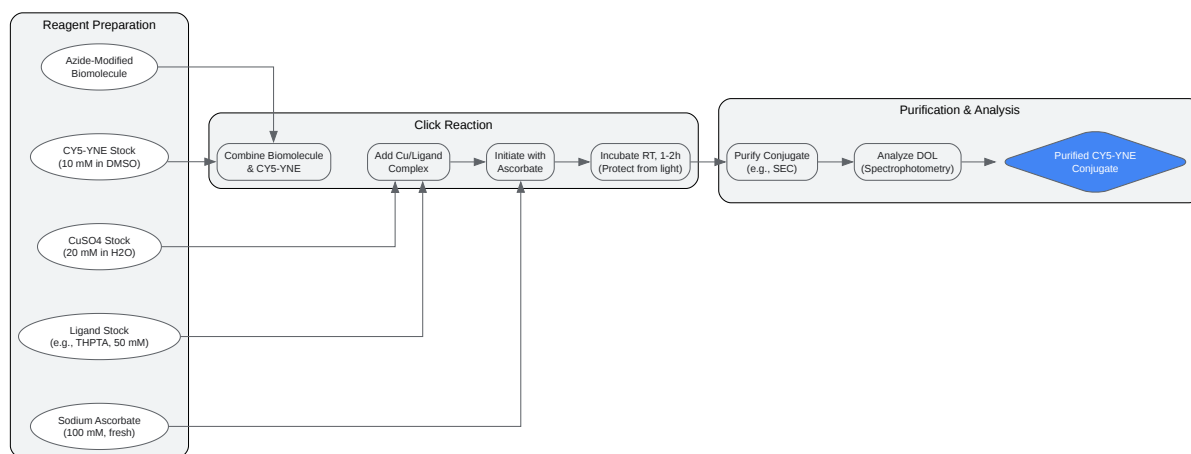
- HPLC for purification

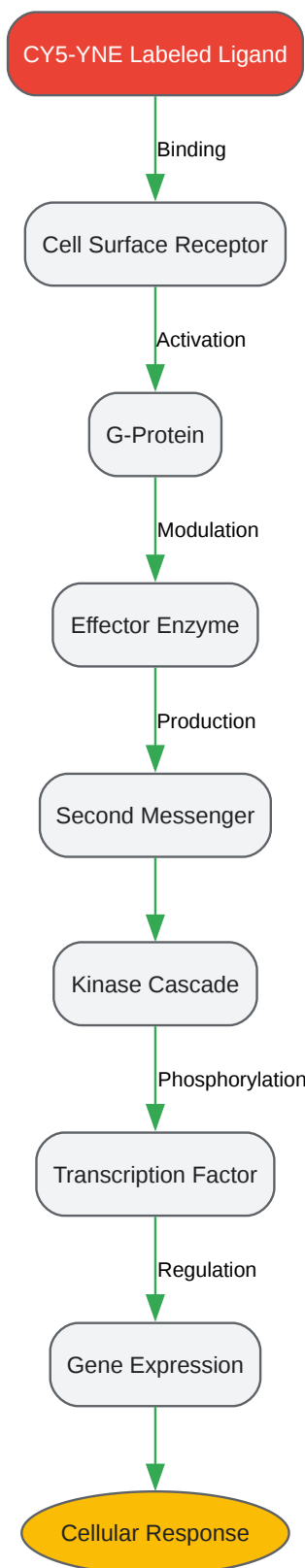
Procedure:

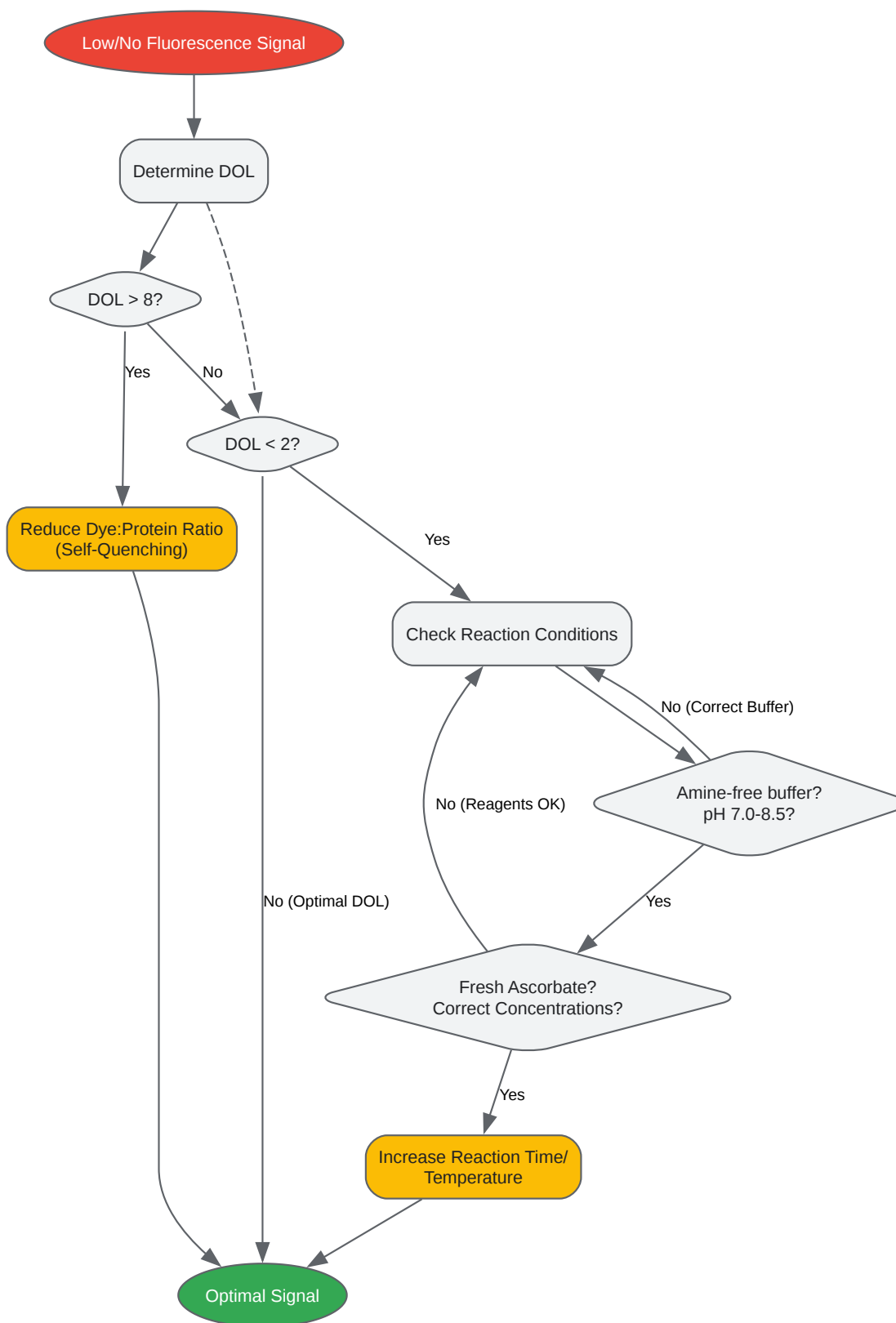
- Reagent Preparation:
 - Prepare a 10 mM stock solution of **CY5-YNE** in anhydrous DMSO.
 - Prepare a 20 mM stock solution of CuSO₄ in deionized water.
 - Prepare a 100 mM stock solution of TCEP in deionized water.
- Reaction Setup:
 - Dissolve the azide-modified peptide or oligonucleotide in TBS buffer.
 - Add a 1.5 to 5-fold molar excess of the **CY5-YNE** stock solution to the peptide/oligonucleotide solution.
 - Add TCEP to a final concentration of 1 mM.
 - Add CuSO₄ to a final concentration of 0.1 mM.
- Incubation:
 - Incubate the reaction at room temperature for 30-60 minutes, protected from light.
- Purification:
 - Purify the labeled peptide or oligonucleotide by reverse-phase HPLC.

Mandatory Visualizations

The following diagrams illustrate key processes and workflows related to the use of **CY5-YNE**.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. vectorlabs.com](https://vectorlabs.com) [vectorlabs.com]
- [2. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [3. peptide.com](https://peptide.com) [peptide.com]
- [4. Click Chemistry](https://organic-chemistry.org) [organic-chemistry.org]
- [5. Structure and properties of CY5 - Technical Information - Chongqing Yusi Medicine Technology Co., Ltd.](https://en.yusiy.com) [en.yusiy.com]
- [6. Innovative Cyanine-Based Fluorescent Dye for Targeted Mitochondrial Imaging and Its Utility in Whole-Brain Visualization - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [7. benchchem.com](https://benchchem.com) [benchchem.com]
- [8. Cy5 NHS Ester | AAT Bioquest](https://aatbio.com) [aatbio.com]
- [9. josephgroup.ucsd.edu](https://josephgroup.ucsd.edu) [josephgroup.ucsd.edu]
- [10. benchchem.com](https://benchchem.com) [benchchem.com]
- [11. benchchem.com](https://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [CY5-YNE: A Technical Guide for Researchers in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15600081/docs#cy5-yne-a-technical-guide-for-researchers-in-drug-development\]](https://www.benchchem.com/product/b15600081/docs#cy5-yne-a-technical-guide-for-researchers-in-drug-development)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)